

# An In-depth Technical Guide to Diisopropyl Xanthogen Disulfide: Structure, Properties, and Applications

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## Compound of Interest

Compound Name: *Diisopropyl xanthogen disulfide*

Cat. No.: *B1670633*

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Diisopropyl xanthogen disulfide**, also known by various synonyms including di-isopropyl-xanthogenate and Diproxid, is an organosulfur compound with significant applications in industrial and research settings.<sup>[1]</sup> Its unique chemical properties make it a valuable reagent in rubber vulcanization and as a precursor in the synthesis of complex molecules. This guide provides a comprehensive overview of its chemical structure, physicochemical properties, synthesis, spectral characteristics, and key applications, with a focus on information relevant to researchers in chemistry and drug development.

## Chemical Structure and Identification

**Diisopropyl xanthogen disulfide** is characterized by a disulfide bond linking two isopropoxythiocarbonyl groups. The molecule possesses a symmetrical structure with the formula  $C_8H_{14}O_2S_4$ .<sup>[1][2]</sup>

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	O,O'-diisopropyl dithiobis(thioformate)
CAS Number	105-65-7
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O <sub>2</sub> S <sub>4</sub>
Molecular Weight	270.46 g/mol
SMILES	<chem>CC(C)OC(=S)SSC(=S)OC(C)C</chem> <a href="#">[1]</a>
InChI Key	ZWWQICJTBOCQLA-UHFFFAOYSA-N <a href="#">[1]</a>

## Physicochemical Properties

The physical and chemical properties of **diisopropyl xanthogen disulfide** are summarized in the table below. It is a yellow crystalline solid with limited solubility in water but soluble in organic solvents.

Table 2: Physicochemical Properties

Property	Value	Source
Melting Point	54-56 °C	--INVALID-LINK--
Boiling Point	316.5 °C (predicted)	--INVALID-LINK--
Density	1.275 g/cm <sup>3</sup> (predicted)	--INVALID-LINK--
Appearance	Yellow crystalline solid	--INVALID-LINK--
Solubility	Soluble in DMSO	--INVALID-LINK--

## Synthesis of Diisopropyl Xanthogen Disulfide

The synthesis of **diisopropyl xanthogen disulfide** typically involves the reaction of isopropyl alcohol with carbon disulfide in the presence of a base to form an isopropyl xanthate salt, which is then oxidized to the disulfide.[\[3\]](#)[\[4\]](#)[\[5\]](#)

## General Reaction Scheme

The overall synthesis can be represented by the following two-step process:

- Formation of Isopropyl Xanthate:  $\text{CH}(\text{CH}_3)_2\text{OH} + \text{CS}_2 + \text{NaOH} \rightarrow (\text{CH}_3)_2\text{CHOC}(\text{S})\text{SNa} + \text{H}_2\text{O}$
- Oxidation to **Diisopropyl Xanthogen Disulfide**:  $2 (\text{CH}_3)_2\text{CHOC}(\text{S})\text{SNa} + \text{I}_2 \rightarrow [(\text{CH}_3)_2\text{CHOC}(\text{S})\text{S}]_2 + 2 \text{NaI}$

## Experimental Protocol: One-Pot Synthesis

The following is a representative experimental protocol adapted from literature procedures for a one-pot synthesis.<sup>[5]</sup>

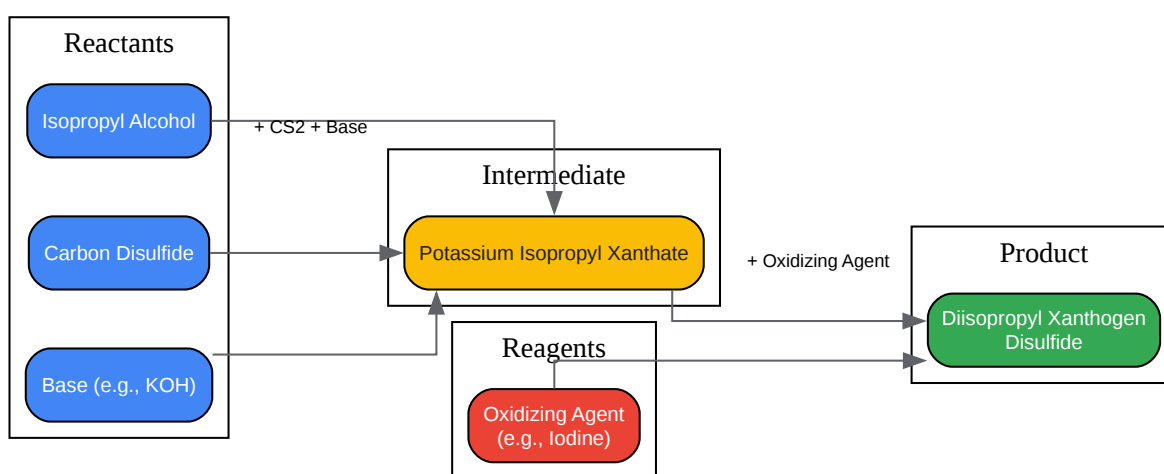
Materials:

- Potassium hydroxide (KOH) pellets
- Isopropyl alcohol
- Acetonitrile ( $\text{CH}_3\text{CN}$ )
- Carbon disulfide ( $\text{CS}_2$ )
- Iodine ( $\text{I}_2$ )
- Deionized water
- Diethyl ether
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )

Procedure:

- To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add potassium hydroxide (25 mmol) and isopropyl alcohol (25 mmol) in acetonitrile (10 mL).
- Reflux the mixture for 20 minutes.
- Allow the reaction mixture to cool to room temperature.

- Slowly add carbon disulfide (30 mmol) to the mixture and stir for 30 minutes at room temperature.
- In a separate beaker, dissolve iodine (12.5 mmol) in deionized water.
- Add the iodine solution dropwise to the reaction mixture with vigorous stirring. The reaction is exothermic and the color of iodine will disappear.
- After the addition is complete, continue stirring for an additional 1 hour at room temperature.
- Extract the product with diethyl ether (3 x 20 mL).
- Combine the organic layers and wash with deionized water (2 x 20 mL) and brine (20 mL).
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- The crude product can be further purified by recrystallization from a suitable solvent such as ethanol.



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Caption: Synthesis pathway of **Diisopropyl Xanthogen Disulfide**.

## Spectral Data and Characterization

The structure of **diisopropyl xanthogen disulfide** can be confirmed by various spectroscopic techniques.

Table 3: Spectroscopic Data

Technique	Expected Features
$^1\text{H}$ NMR	A septet for the methine proton (-CH) and a doublet for the methyl protons (-CH <sub>3</sub> ) of the isopropyl groups. <a href="#">[1]</a>
$^{13}\text{C}$ NMR	Resonances for the methyl carbons, the methine carbon, and the thiocarbonyl carbon (C=S). <a href="#">[1]</a>
FTIR (cm <sup>-1</sup> )	Characteristic absorption bands for C-H stretching, C-O stretching, and C=S stretching. <a href="#">[1]</a>
Mass Spectrometry	The molecular ion peak and fragmentation patterns corresponding to the loss of isopropoxy and thiocarbonyl groups. <a href="#">[1]</a>

## Applications

**Diisopropyl xanthogen disulfide** has found applications in diverse areas of chemistry and industry.

### Rubber Vulcanization

A primary application of **diisopropyl xanthogen disulfide** is as a vulcanization accelerator for natural and synthetic rubbers.[\[6\]](#) It is considered a "nitrosamine-safe" accelerator, which is a significant advantage in the manufacturing of rubber products where the formation of carcinogenic nitrosamines is a concern.[\[7\]](#) During vulcanization, it is consumed and forms volatile byproducts like isopropyl alcohol and carbon disulfide, leaving minimal residue in the final product.[\[8\]](#)

## Organic Synthesis

In organic synthesis, **diisopropyl xanthogen disulfide** serves as a reagent for the introduction of sulfur-containing functionalities. It is particularly useful in the synthesis of sulfur heterocycles.  
[9]

## Molybdenum Cofactor Synthesis

**Diisopropyl xanthogen disulfide** is utilized in the synthesis of proligands for metal complexes related to the molybdenum cofactor (Moco).<sup>[10][11]</sup> Moco is an essential component of molybdoenzymes, which are crucial for various metabolic processes in most organisms.<sup>[11][12][13][14][15]</sup>

## Biological Activity and Toxicology

### Cytotoxicity and Mutagenicity

Studies have been conducted to evaluate the cytotoxic and mutagenic effects of a related compound, diisopropyl xanthogen polysulphide, on human lymphocyte cultures. The results indicated that at high concentrations (57.0 µg/mL), the compound showed significantly increased mutagenic activity, although this was accompanied by substantial cytotoxicity. The evidence for mutagenicity was considered limited.

### Anti-HIV Activity

There is a mention in some databases of **diisopropyl xanthogen disulfide** having a potential role as an anti-HIV agent.<sup>[10]</sup> However, the primary research in this area focuses on a broad range of sulfur-containing compounds, and the specific and potent anti-HIV activity of **diisopropyl xanthogen disulfide** itself is not well-established in the scientific literature.<sup>[16][17][18][19][20]</sup>

## Conclusion

**Diisopropyl xanthogen disulfide** is a versatile organosulfur compound with a well-defined chemical structure and a range of useful properties. Its primary applications as a safe rubber vulcanization accelerator and a reagent in organic synthesis are well-documented. While its biological activities are an area of interest, further research is needed to fully elucidate its

potential in areas such as drug development. This guide provides a foundational understanding of this compound for researchers and professionals in related fields.

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